

Introduction: Establishing the Molecular Identity and Its Significance

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Compound of Interest

Compound Name: 3-(3-Chloro-5-fluorophenyl)thiophenol

Cat. No.: B8003366

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In the landscape of modern drug discovery, a thorough understanding of a candidate molecule's physicochemical properties is not merely a preliminary step but a foundational pillar for successful development.^{[1][2][3]} These properties, including molecular weight, lipophilicity, and solubility, govern a compound's behavior within biological systems, influencing its absorption, distribution, metabolism, and excretion (ADME).^{[3][4][5]} This guide provides a comprehensive technical overview of **3-(3-Chloro-5-fluorophenyl)thiophenol**, a molecule belonging to the diaryl thioether class, which is of significant interest in medicinal chemistry.^{[6][7]}

Based on systematic nomenclature, "**3-(3-Chloro-5-fluorophenyl)thiophenol**" describes a benzenethiol core substituted at the 3-position with a 3-chloro-5-fluorophenyl group. This results in a biphenyl-like structure with the molecular formula $C_{12}H_8ClFS$. The accurate determination of its molecular weight is the first step in its journey from a synthesized compound to a potential therapeutic agent.

Core Physicochemical Profile

The initial characterization of a novel compound involves the calculation and experimental verification of its fundamental properties. These parameters provide the first filter for assessing a molecule's "drug-likeness" and potential for development.

Property	Value	Significance in Drug Discovery
Molecular Formula	C ₁₂ H ₈ ClFS	Defines the elemental composition of the molecule.
Molecular Weight	238.71 g/mol	Influences absorption, distribution, and diffusion across membranes. A value <500 g/mol is generally favored (Lipinski's Rule of Five). [1]
Monoisotopic Mass	237.9968 Da	The exact mass used for high-resolution mass spectrometry, enabling unambiguous formula confirmation.
Calculated XLogP3	4.8	An indicator of lipophilicity, which affects solubility, permeability, and plasma protein binding.
Polar Surface Area	25.3 Å ²	Influences membrane permeability and interactions with biological targets.
Hydrogen Bond Donors	1 (thiol group)	Affects solubility and binding characteristics.
Hydrogen Bond Acceptors	1 (fluorine atom)	Affects solubility and binding characteristics.

Experimental Verification of Molecular Identity: A Self-Validating Workflow

Theoretical calculations must be confirmed by empirical data. The following section outlines a robust, self-validating workflow for the structural confirmation and purity assessment of **3-(3-Chloro-5-fluorophenyl)thiophenol**, with a primary focus on verifying its molecular weight.

Primary Technique: Liquid Chromatography-Mass Spectrometry (LC-MS)

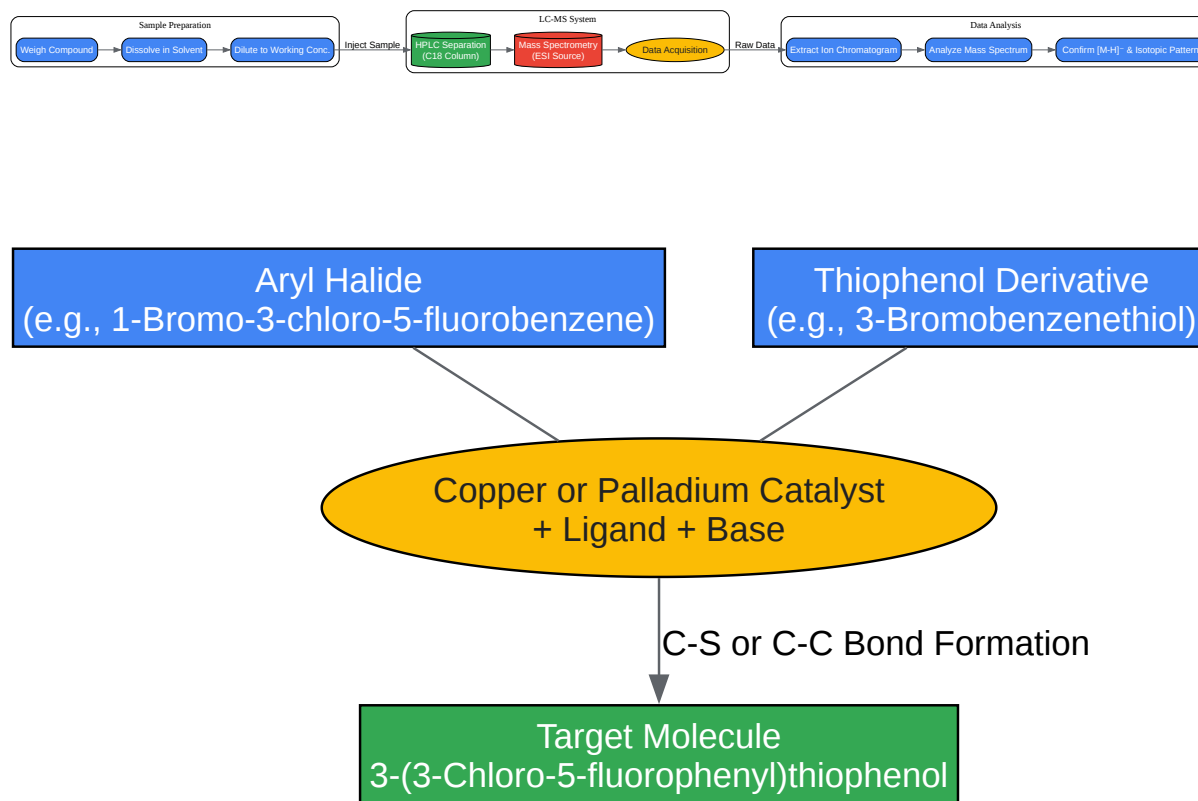
LC-MS is an indispensable tool in pharmaceutical analysis, providing rapid and sensitive confirmation of molecular weight and an initial assessment of purity.^{[8][9][10]}

Experimental Protocol: LC-MS Analysis

- Sample Preparation:
 - Accurately weigh approximately 1 mg of the synthesized **3-(3-Chloro-5-fluorophenyl)thiophenol**.
 - Dissolve the sample in 1 mL of a suitable solvent (e.g., acetonitrile or methanol) to create a 1 mg/mL stock solution. The choice of solvent is critical for ensuring complete dissolution.
 - Perform a serial dilution to a final concentration of approximately 10 µg/mL for analysis.
- Liquid Chromatography (LC) Conditions:
 - Column: A C18 reversed-phase column (e.g., 2.1 mm x 50 mm, 1.8 µm particle size) is typically suitable for small molecules of this nature.
 - Mobile Phase A: 0.1% Formic Acid in Water. The acidifier promotes ionization.
 - Mobile Phase B: 0.1% Acetonitrile with 0.1% Formic Acid.
 - Gradient: A typical gradient would be 5% B to 95% B over 5-10 minutes. This ensures the elution of the compound from the column.
 - Flow Rate: 0.4 mL/min.
 - Injection Volume: 1-5 µL.

- Mass Spectrometry (MS) Conditions:
 - Ionization Source: Electrospray Ionization (ESI) is a common choice for polar to moderately polar small molecules.^{[8][10]} Both positive and negative ion modes should be tested. Given the acidic thiol proton, negative ion mode ($[M-H]^-$) is likely to be highly effective.
 - Mass Analyzer: A single quadrupole or triple quadrupole instrument is sufficient for nominal mass confirmation.^[10]
 - Scan Range: m/z 50 - 500. This range will comfortably include the expected molecular ion.
 - Data Analysis: The primary objective is to identify the peak corresponding to the molecular ion. In negative mode, this would be $[M-H]^-$ at m/z 237.0. The presence of the chlorine atom will produce a characteristic isotopic pattern, with an $[M+2]$ peak approximately one-third the intensity of the main peak, providing strong evidence for the presence of a single chlorine atom.

Workflow Visualization



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Caption: Generalized metal-catalyzed cross-coupling for diaryl thioether synthesis.

Knowing the starting materials used in the synthesis allows the researcher to predict the likely structure of the product, which is then confirmed using the analytical techniques described above. This synergy between synthesis and analysis is a cornerstone of chemical research.

Conclusion

The molecular weight of **3-(3-Chloro-5-fluorophenyl)thiophenol** is a fundamental descriptor, calculated to be 238.71 g/mol . However, in the rigorous environment of drug discovery and development, this value is more than a number; it is a critical identity marker that must be unequivocally confirmed through a robust, multi-technique analytical workflow. By integrating precise mass spectrometry with chromatographic separation and considering the synthetic context, researchers can establish a firm foundation of data, ensuring the scientific integrity of

their findings and enabling confident progression of the molecule through the development pipeline.

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